

Technical Monograph: 1-(4-Bromo-2-chlorophenyl)ethanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(4-Bromo-2-chlorophenyl)ethanamine

Cat. No.: B7966078

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High-Purity Chiral Building Block for Medicinal Chemistry[1]

Executive Summary & Strategic Utility

1-(4-Bromo-2-chlorophenyl)ethanamine (CAS: 943152-99-6) represents a "privileged scaffold" in modern drug discovery.[1] As a halogenated

-methylbenzylamine derivative, it serves as a critical chiral synthon for introducing the 4-bromo-2-chlorophenyl moiety—a structural motif highly valued for its ability to modulate lipophilicity (LogP) and metabolic stability in active pharmaceutical ingredients (APIs).[1]

This guide provides a comprehensive technical profile, synthesizing physicochemical properties, validated synthetic routes, and chiral resolution protocols.[2] It is designed for medicinal chemists and process engineers scaling from milligram library synthesis to kilogram-scale GMP production.[1][2]

Physicochemical Profile

The dual-halogen substitution pattern imparts unique electronic and steric properties, influencing both the reactivity of the amine and the binding affinity of final drug candidates.[1]

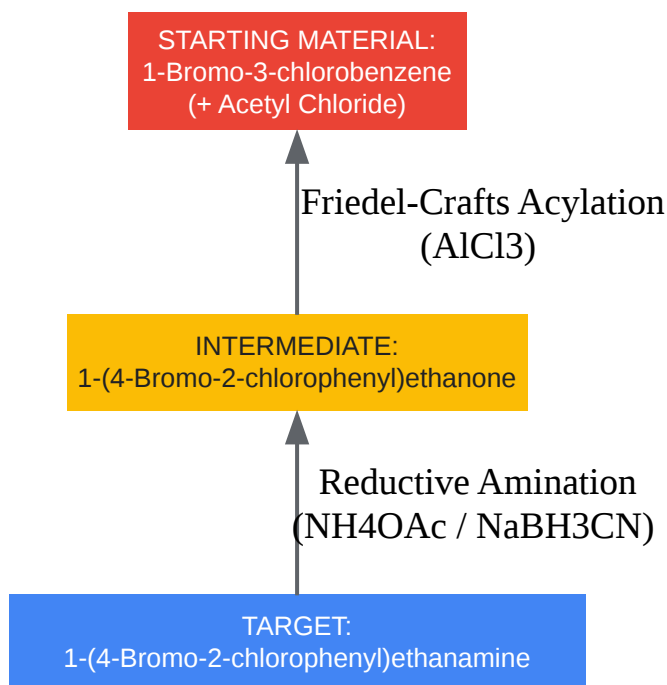
Property	Specification / Data	Technical Note
CAS Number	943152-99-6	Primary identifier.
IUPAC Name	1-(4-Bromo-2-chlorophenyl)ethanamine	Often referred to as 4-Bromo-2-chloro- -methylbenzylamine.[1]
Molecular Formula		
Molecular Weight	234.52 g/mol	High halogen mass contribution.[1][2]
Physical State	Liquid (at RT)	Viscous, typically pale yellow to colorless.[2]
Boiling Point	~285°C (Predicted)	Vacuum distillation required (e.g., 0.5 mmHg @ 110°C).
Density	1.5±0.1 g/cm ³	Significantly denser than water due to Br/Cl.[1][2]
pKa (Conjugate Acid)	~9.2	Typical for -chiral primary amines; forms stable HCl salts.[1][2]
LogP	~2.8	Moderate lipophilicity; favorable for CNS penetration models.[1][2]
Storage	2–8°C, Inert Atmosphere	Amine is sensitive to (carbamate formation).[2]

Synthesis & Manufacturing Workflows

The synthesis of **1-(4-Bromo-2-chlorophenyl)ethanamine** typically follows two distinct pathways depending on the required stereochemistry: Racemic Synthesis (for HTS libraries) and Asymmetric Synthesis (for lead optimization).[1]

Retrosynthetic Analysis

The most robust disconnection relies on the reductive amination of the corresponding acetophenone precursor.[1][2]



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Figure 1: Retrosynthetic pathway highlighting the acetophenone intermediate as the critical junction.

Protocol A: Reductive Amination (Racemic)

Objective: Efficient generation of racemic amine for initial SAR screening.[2]

- Ketone Formation: Friedel-Crafts acylation of 1-bromo-3-chlorobenzene with acetyl chloride (catalyst) yields 1-(4-bromo-2-chlorophenyl)ethanone.[1]
 - Critical Parameter: Control temperature < 5°C during addition to minimize regioisomers.[1][2]
- Imine Formation: Reflux the ketone with excess ammonium acetate (

) in methanol.

- Reduction: Treat the in-situ imine with Sodium Cyanoborohydride (

) at pH 6–7.[1][2]

- Safety Note:

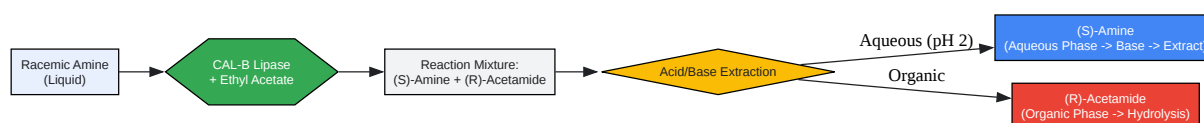
generation risk; maintain pH and vent into scrubber.[1][2]

- Workup: Basify to pH >12 with NaOH, extract into DCM, and distill.

Protocol B: Enzymatic Kinetic Resolution (Chiral)

Objective: Isolation of enantiopure (S)- or (R)-amine.[1]

- Biocatalyst: Candida antarctica Lipase B (CAL-B, immobilized).[1]
- Acyl Donor: Isopropyl acetate or Ethyl acetate.[1][2][3]
- Mechanism: The lipase selectively acetylates the (R)-enantiomer, leaving the (S)-amine free (or vice versa depending on enzyme specificity).



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Figure 2: Kinetic resolution workflow using CAL-B lipase to separate enantiomers.

Quality Control & Analytical Methods

Validation of this intermediate requires strict control over Enantiomeric Excess (ee) and Regioisomeric Purity.[1][2]

Chiral HPLC Method

Standard reverse-phase columns cannot separate enantiomers.^{[1][2]} A polysaccharide-based chiral stationary phase is required.^{[1][2]}

- Column: Chiralpak IA or Lux Amylose-2 (Amylose tris(3,5-dimethylphenylcarbamate)).^[4]
- Mobile Phase: n-Hexane : Ethanol : Diethylamine (90 : 10 : 0.1).^{[1][2]}
- Flow Rate: 1.0 mL/min.^{[1][2]}
- Detection: UV @ 254 nm.^{[1][2]}
- Expected Result: Baseline separation with resolution factor (R_s) > 1.5.

NMR Characterization (Proton)

- Solvent:
^{[1][2]}
- Key Signals:
 - 1.35 ppm (d, 3H): Methyl group doublet (characteristic of the ethyl chain).
 - 4.45 ppm (q, 1H): Benzylic methine quartet.^[2]
 - 7.2–7.6 ppm (m, 3H): Aromatic protons.^[2] The 2-chloro substituent simplifies the splitting pattern compared to unsubstituted analogs.^{[1][2]}

Handling & Safety (HSE Profile)

Signal Word: WARNING

Hazard Class	H-Code	Statement	Precautionary Measure
Acute Toxicity	H302	Harmful if swallowed. [1]	Do not eat/drink in lab. [1][2] Wash hands post-handling.[1][2][5][6][7]
Skin Irritation	H315	Causes skin irritation. [1][2][5][6][8][9]	Wear nitrile gloves (min 0.11mm thickness).[1][2]
Eye Irritation	H319	Causes serious eye irritation.[1][2][6][7][9]	Use chemical safety goggles.[1][2] Eye wash station nearby.
STOT-SE	H335	May cause respiratory irritation.[1][2][6]	Handle only in a fume hood.

Stability:

- Air Sensitivity: Absorbs to form solid carbamates.[1][2] Store under Argon/Nitrogen.[1][2]
- Light Sensitivity: Halogenated aromatics can undergo photodehalogenation over long periods.[1][2] Store in amber glass.

References

- Sigma-Aldrich.**1-(4-Bromo-2-chlorophenyl)ethanamine** Product Sheet. CAS 943152-99-6.
[1] [Link](#)
- Solares, L.F., et al. "Enzymatic resolution of chiral amines using lipases." [1][2] Journal of Molecular Catalysis B: Enzymatic, 2004.[1][2] (Methodology basis for Protocol B).
- Thermo Fisher Scientific.Safety Data Sheet: N1-(4-Bromo-2-chlorophenyl)acetamide. [Link](#)

- ChemScene.1-(4-Chlorophenyl)ethylamine General Properties. (Analogous compound data). [Link](#)
- Asian Journal of Organic & Medicinal Chemistry. "Synthesis of 2-Bromo-1-(4-chlorophenyl)ethanone." (Precursor synthesis).[1][2] [Link](#)

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Sources

- 1. 1-(4-Bromo-2-chlorophenyl)ethanamine | 943152-99-6 [sigmaaldrich.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. EP1036189A1 - Resolution of chiral amines - Google Patents [patents.google.com]
- 4. mdpi.com [mdpi.com]
- 5. fishersci.com [fishersci.com]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
- 7. fishersci.com [fishersci.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. bg.cpachem.com [bg.cpachem.com]
- To cite this document: BenchChem. [Technical Monograph: 1-(4-Bromo-2-chlorophenyl)ethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7966078/docs#technical-monograph-1-4-bromo-2-chlorophenyl-ethanamine>]

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